

Application Notes: Preparing Quercetin Pentaacetate Stock Solutions

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Compound of Interest

Compound Name: Quercetin pentaacetate

Cat. No.: B105259

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Introduction

Quercetin pentaacetate is a synthetic, acetylated derivative of quercetin, a flavonoid widely found in plants. The acetylation of the five hydroxyl groups of quercetin to form **quercetin pentaacetate** enhances its stability and bioavailability, making it a compound of significant interest in pharmaceutical and biomedical research. Its biological activities include antioxidant, anti-inflammatory, and anticancer properties.[1][2] Accurate and consistent preparation of stock solutions is a critical first step for any in vitro or in vivo experiment to ensure reliable and reproducible results. These application notes provide detailed protocols and essential data for the preparation of **Quercetin pentaacetate** stock solutions for research purposes.

Critical Considerations for Stock Solution Preparation

- **Solvent Selection:** The choice of solvent is paramount and depends on the experimental system. Dimethyl sulfoxide (DMSO) is a common solvent for preparing high-concentration stock solutions due to the high solubility of **Quercetin pentaacetate** in it.[1] For cell culture experiments, the final concentration of DMSO should be kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.
- **Stability and Storage:** **Quercetin pentaacetate** is more stable than its parent compound, quercetin. The solid form is stable for at least four years when stored at -20°C.[1] Stock solutions in organic solvents like DMSO should be stored at -20°C or -80°C to minimize degradation. It is recommended to prepare fresh aqueous dilutions from the stock solution for each experiment and not to store aqueous solutions for more than one day.[3]

- **Material Quality:** Use high-purity, crystalline **Quercetin pentaacetate** for the preparation of stock solutions. The purity of the compound will directly impact the accuracy of the concentration of the final solution.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Quercetin pentaacetate**.

Property	Value
Molecular Formula	C ₂₅ H ₂₀ O ₁₂
Molecular Weight	512.4 g/mol [1]
Appearance	Crystalline solid[1]
Purity	≥95%[1]
Solubility	DMF: 30 mg/mL[1]DMSO: 30 mg/mL[1]Ethanol: 2 mg/mL[1]DMSO:PBS (pH 7.2) (1:4): 1 mg/mL[1]Dichloromethane, Ethyl Acetate: Soluble[2]
Storage (Solid Form)	-20°C[1] or -80°C; Stable for ≥ 4 years[1]
Storage (Stock Solution in DMSO)	Store in aliquots at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of a 50 mM Quercetin Pentaacetate Stock Solution in DMSO

This protocol describes the preparation of a 50 mM stock solution of **Quercetin pentaacetate** in DMSO.

Materials and Equipment:

- **Quercetin pentaacetate** (MW: 512.4 g/mol)

- Anhydrous Dimethyl sulfoxide (DMSO), cell culture grade
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

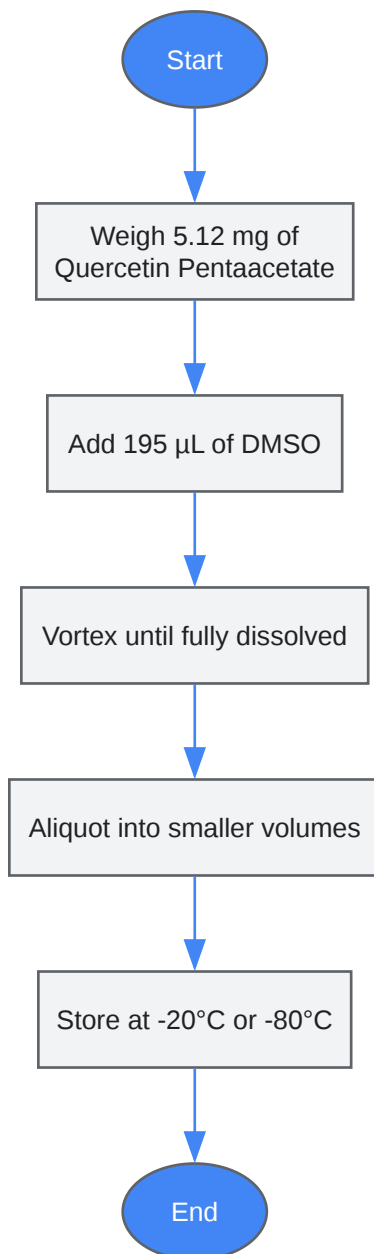
Procedure:

- Pre-weighing Preparation: In a sterile environment (e.g., a laminar flow hood), allow the container of **Quercetin pentaacetate** and the anhydrous DMSO to come to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh 5.12 mg of **Quercetin pentaacetate** using an analytical balance and place it into a sterile microcentrifuge tube or an amber glass vial.
- Solubilization: Add 195 μ L of anhydrous DMSO to the tube containing the **Quercetin pentaacetate**. This will yield a final concentration of 50 mM.
- Dissolution: Cap the tube securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (up to 37°C) can aid in dissolution if necessary.
- Storage: Aliquot the stock solution into smaller volumes in sterile, light-protected tubes (e.g., amber microcentrifuge tubes) to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

Note: For cell culture experiments, the 50 mM stock solution can be further diluted in the cell culture medium to the desired final concentration. Ensure the final DMSO concentration in the culture does not exceed a level that is toxic to the specific cell line being used.

Visualizations

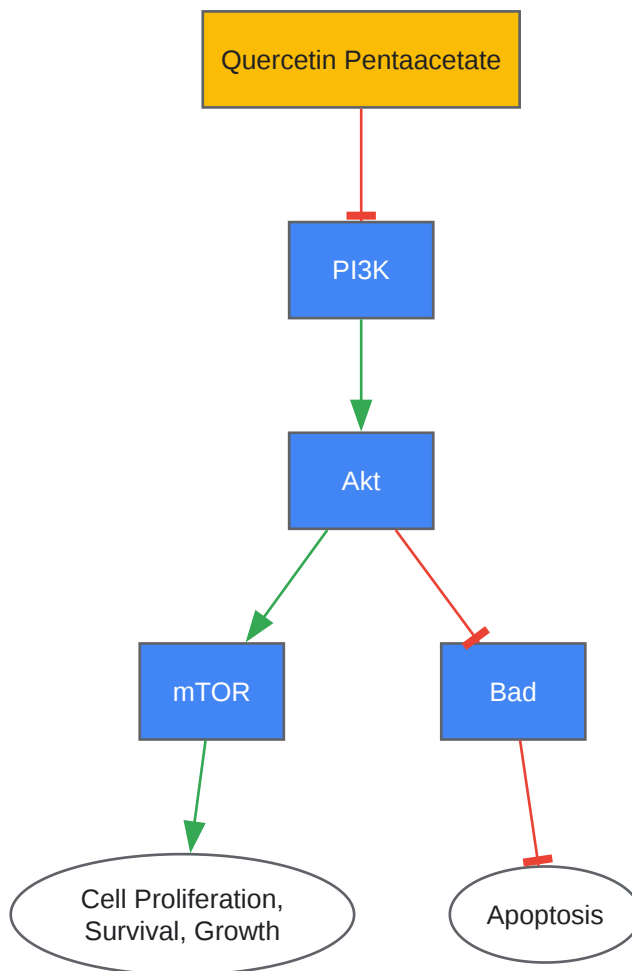
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a 50 mM **Quercetin Pentaacetate** stock solution.

Inhibition of PI3K/Akt Signaling by Quercetin Pentaacetate



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Caption: **Quercetin Pentaacetate** inhibits the PI3K/Akt pathway, affecting cell survival.

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